Application Note: Selective Synthesis of 1,1,2-Trichloro-2-methylpropane

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*1,1,2-Trichloro-2-methylpropane*
CAS No.:	*29559-52-2*
Cat. No.:	*B1584882*

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Executive Summary

This application note details the high-purity synthesis of **1,1,2-trichloro-2-methylpropane** (CAS: 29559-52-2) starting from isobutylene (2-methylpropene). While direct chlorination of isobutylene yields complex mixtures of vinylic and allylic chlorides, this protocol utilizes a stepwise regioselective approach. The pathway involves the initial formation of a vicinal dichloride, followed by controlled dehydrochlorination to the thermodynamically favored vinylic chloride (isocrotyl chloride), and finally, a stereoselective chlorine addition.

This guide prioritizes isomer control, as the structural isomer 1,2,3-trichloro-2-methylpropane is a common and difficult-to-remove impurity in standard preparations.

Key Chemical Transformations

- Electrophilic Addition: Isobutylene +

  1,2-Dichloro-2-methylpropane.

- Elimination/Isomerization: 1,2-Dichloro-2-methylpropane

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1-Chloro-2-methylpropene (Isocrotyl Chloride).

- Electrophilic Addition: 1-Chloro-2-methylpropene +

  1,1,2-Trichloro-2-methylpropane.

Strategic Pathway Analysis

The synthesis relies on the distinct reactivity of the intermediate alkene isomers. Direct chlorination of isobutylene is non-selective. Therefore, we must lock the carbon skeleton into the 1,2-dichloro state and then selectively generate the 1-chloroalkene intermediate.

Reaction Scheme Visualization

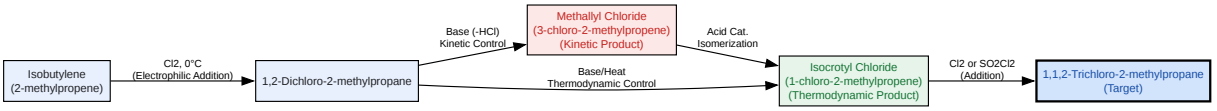

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Figure 1: Synthetic pathway distinguishing between the kinetic by-product (Methallyl Chloride) and the required intermediate (Isocrotyl Chloride).

Safety & Handling Protocols

- Chlorine (

  ): Highly toxic gas. All reactions involving

  must be performed in a certified fume hood with a gas scrubber (NaOH trap).

- Sulfuryl Chloride (

  ): Violent reaction with water. Corrosive.

- Pressure: Isobutylene is a gas at room temperature (bp -6.9°C). Reactions typically require dry ice condensers or pressurized vessels.

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- UV Radiation: If photo-chlorination is used, ensure UV shielding is in place to prevent eye/skin damage.

Experimental Protocols

Phase 1: Synthesis of 1,2-Dichloro-2-methylpropane

This step locks the isobutylene structure.

- Reagents: Isobutylene (gas), Chlorine (gas), Dichloromethane (DCM) or Carbon Tetrachloride (

).
- Equipment: 3-neck round bottom flask, dry ice/acetone condenser (-78°C), gas inlet tubes, thermometer.

Protocol:

- Setup: Cool the reaction flask containing DCM (solvent) to -10°C.
- Saturation: Slowly bubble Isobutylene into the solvent until saturated. Maintain temperature below 0°C to prevent polymerization.
- Chlorination: Introduce Chlorine gas slowly. The reaction is exothermic. Maintain temperature between -5°C and 0°C.
- Endpoint: The solution will turn slightly yellow when excess chlorine is present. Stop flow.
- Workup: Purge with Nitrogen to remove excess

  . Wash with 5%

  , then brine. Dry over

  .
- Purification: Remove solvent via rotary evaporation. Distill the residue.
  - Target BP: 107-108°C (at 760 mmHg).

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- Yield: Typically >90%.

Phase 2: Preparation of 1-Chloro-2-methylpropene (Isocrotyl Chloride)

Critical Step: Dehydrochlorination of the Phase 1 product yields a mixture of Methallyl chloride (bp 71-72°C) and Isocrotyl chloride (bp ~68°C). Isocrotyl chloride is required for the final step.

Protocol (Isomerization-Driven):

- Reagents: 1,2-Dichloro-2-methylpropane, Potassium Hydroxide (KOH), Ethanol.
- Reaction: Reflux the dichloride with ethanolic KOH for 4-6 hours.
- Separation: Fractional distillation is required.
  - Challenge: The boiling points are close (Methallyl: 72°C vs Isocrotyl: ~68°C).
  - Optimization: If the Methallyl isomer dominates (kinetic product), reflux the distillate with a catalytic amount of acid (e.g., p-TsOH) or Lewis acid (

) to equilibrate the mixture toward the thermodynamic Isocrotyl isomer, then redistill.
- Target Specification: Collect the fraction boiling at 67-69°C.
  - Purity Check: GC-MS or NMR (

). Isocrotyl chloride shows a vinylic proton signal distinct from the terminal methylene protons of methallyl chloride.

Phase 3: Synthesis of 1,1,2-Trichloro-2-methylpropane

This step involves the addition of chlorine across the double bond of Isocrotyl chloride.

Protocol:

- Reagents: 1-Chloro-2-methylpropene (Isocrotyl Chloride), Sulfuryl Chloride (

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) or Chlorine gas (

), catalytic Benzoyl Peroxide or UV light (optional but enhances rate).

- Setup: Flame-dried glassware. Inert atmosphere (

).
- Addition:
  - Dissolve Isocrotyl chloride in

    or use neat if temperature is controlled.
  - Add

    dropwise at 0°C to 10°C. (Stoichiometry: 1.05 equivalents).
  - Note: While

    gas can be used,

    often provides better control in liquid-phase additions to substituted alkenes.
- Reaction: Allow to warm to room temperature. If reaction is sluggish, initiate with UV light (350 nm) or heat to reflux (60°C) until gas evolution (

) ceases.
- Mechanism: The reaction proceeds via electrophilic addition of Cl+ to the electron-rich alkene, followed by Cl- capture. The presence of the chlorine on the double bond directs the second chlorine to the same carbon (gem-dichloro formation) due to resonance stabilization of the intermediate carbocation.
- Workup: Wash with water, then saturated

  . Dry organic layer.
- Purification: Vacuum distillation.
  - Target Properties: Colorless liquid.[1][2][3][4]

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- Boiling Point: ~162-164°C (at atmospheric pressure) or ~55-60°C at 20 mmHg.

Data & Specifications

Physicochemical Properties Table[3][5]

Compound	Formula	MW (g/mol)	Boiling Point (°C)	Density (g/mL)	Role
Isobutylene		56.11	-6.9	0.59	Starting Material
1,2-Dichloro-2-methylpropane		127.01	107-108	1.09	Intermediate 1
Isocrotyl Chloride		90.55	68-69	~0.92	Intermediate 2 (Active)
Methallyl Chloride		90.55	71-72	0.93	Intermediate 2 (Byproduct)
1,1,2-Trichloro-2-methylpropane		161.46	162-164	~1.35	Final Product

Troubleshooting & Optimization

Isomer Contamination

If the final product contains 1,2,3-trichloro-2-methylpropane, the precursor used in Phase 3 contained Methallyl chloride.

- Solution: Improve the fractional distillation in Phase 2. Use a spinning band column if available. Verify precursor purity via GC-FID before proceeding to Phase 3.

Low Yield in Phase 2

Dehydrochlorination can be slow.

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- Solution: Use a stronger base (e.g., Potassium tert-butoxide in t-BuOH) to favor elimination. However, note that bulky bases often favor the Hofmann product (Methallyl). For Isocrotyl (Zaitsev-like), thermodynamic equilibration (acid catalyst) is more reliable than kinetic base selection.

Polymerization

Isobutylene can polymerize (cationic polymerization) in the presence of strong Lewis acids.

- Prevention: Ensure the reaction vessel for Phase 1 is free of Lewis acid impurities (

  ,

) unless specifically required for a later isomerization step.

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- To cite this document: BenchChem. [Application Note: Selective Synthesis of 1,1,2-Trichloro-2-methylpropane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584882/docs#application-note-selective-synthesis-of-1-1-2-trichloro-2-methylpropane]

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